Using 2-(4-Bromophenyl)oxazolo[4,5-b]pyridine in anticancer research

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest	
Compound Name:	*2-(4-Bromophenyl)oxazolo[4,5-b]pyridine*
CAS No.:	*111852-42-7*
Cat. No.:	*B3045681*

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Application Note: Harnessing **2-(4-Bromophenyl)oxazolo[4,5-b]pyridine** in Targeted Anticancer Drug Discovery

Executive Summary & Pharmacological Rationale

The development of novel small-molecule therapeutics relies heavily on privileged scaffolds that can mimic endogenous biological molecules. The oxazolo[4,5-b]pyridine system is a fused bicyclic heterocycle containing both nitrogen and oxygen atoms, acting as a highly effective bioisostere for purine bases (such as adenine and guanine)[1]. Because purine analogs are foundational antimetabolites in oncology, replacing the imidazole ring of a purine with an oxazole ring yields compounds with potent anticancer, antiviral, and kinase-inhibitory properties[2].

Within this chemical space, **2-(4-Bromophenyl)oxazolo[4,5-b]pyridine** (CAS: 111852-42-7) serves as a critical, commercially available building block[3]. The presence of the bromine atom at the para position of the phenyl ring provides an ideal synthetic handle for late-stage functionalization. This allows medicinal chemists to rapidly generate combinatorial libraries of

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oxazolo[4,5-b]pyridine derivatives without the need to continuously rebuild the complex bicyclic core from scratch.

Mechanisms of Action in Oncology

Derivatives synthesized from the **2-(4-Bromophenyl)oxazolo[4,5-b]pyridine** core exhibit polypharmacological effects against several critical oncogenic targets:

- SIRT1 Activation & Autophagic Cell Death: Oxazolo[4,5-b]pyridines have been identified as structurally distinct, highly potent small-molecule activators of SIRT1 (an NAD^+-dependent deacetylase)[4]. Activation of SIRT1 by these derivatives induces autophagic cell death in glioblastoma and breast cancer cell lines via the AMPK-mTOR-ULK signaling complex[4].

- hDHODH Inhibition: Human dihydroorotate dehydrogenase (hDHODH) is a rate-limiting enzyme in de novo pyrimidine biosynthesis. Oxazolo[4,5-b]pyridine-based triazoles have demonstrated efficient inhibition of hDHODH, effectively starving rapidly proliferating acute myeloid leukemia (AML) and colorectal cancer cells of essential nucleotides[5].

- Kinase Inhibition: Structural analogs in the oxazolopyridine and oxazolopyrimidine families exhibit potent inhibitory activity against key kinases driving tumor angiogenesis and proliferation, including VEGFR-2, GSK-3β, and AURKA[1][2][6].

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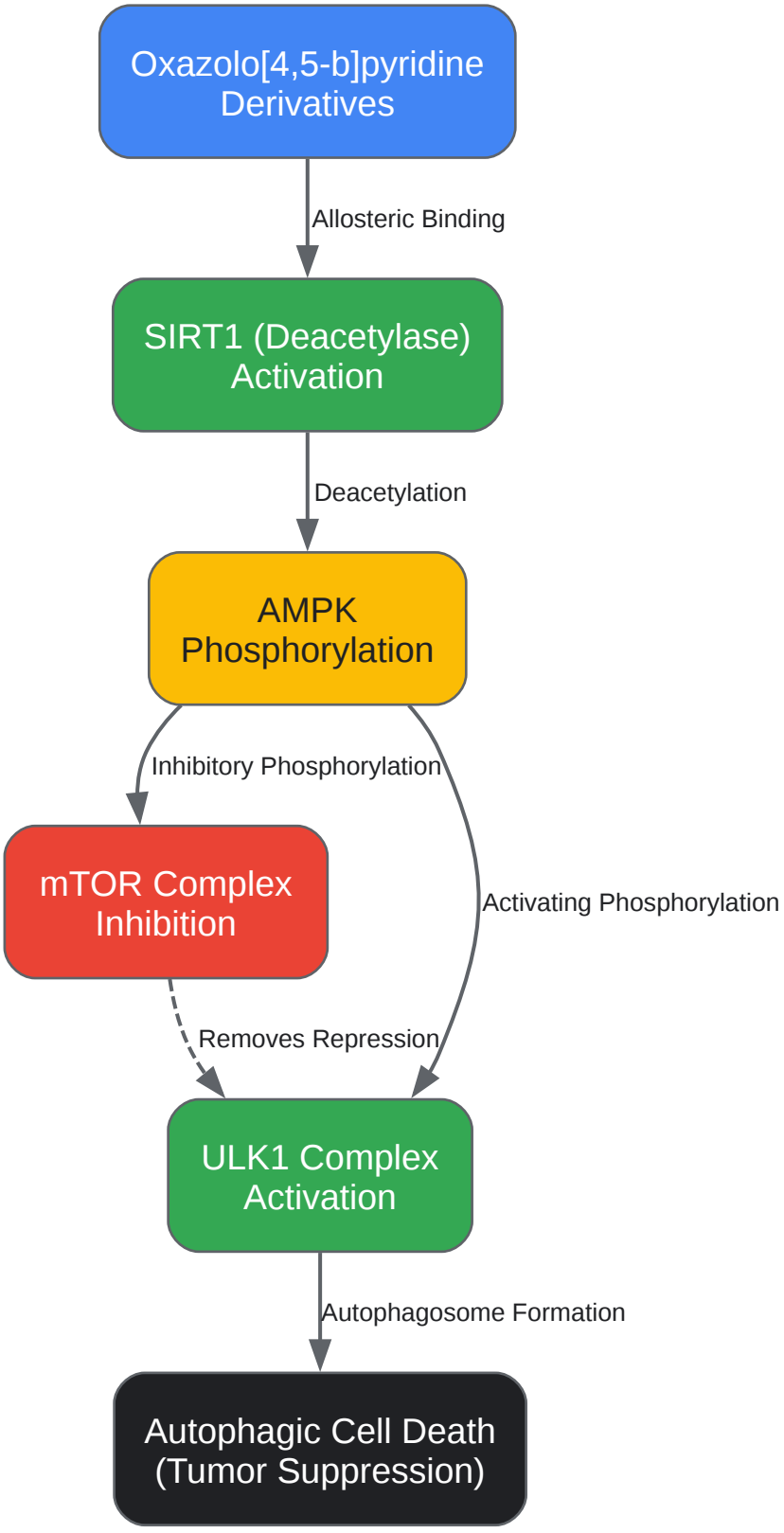

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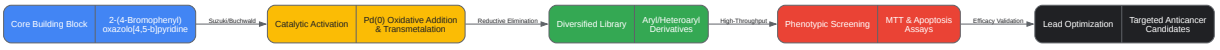
Caption: Mechanism of oxazolo[4,5-b]pyridine-induced autophagic cell death via the SIRT1/AMPK/mTOR axis.

Chemical Utility: Late-Stage Functionalization Workflow

To discover potent anticancer agents, researchers utilize **2-(4-Bromophenyl)oxazolo[4,5-b]pyridine** as a central hub. Through Palladium-catalyzed cross-coupling reactions (e.g., Suzuki-Miyaura or Buchwald-Hartwig), the para-bromo group undergoes oxidative addition, allowing diverse aryl, heteroaryl, or amine groups to be grafted onto the molecule. This structural diversification is directly responsible for tuning the molecule's affinity toward specific cancer cell lines (e.g., A549, MCF-7, PC3)[7].



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Caption: Workflow for late-stage functionalization and screening of oxazolo[4,5-b]pyridine derivatives.

Experimental Protocols

Protocol A: Library Generation via Suzuki-Miyaura Cross-Coupling

Objective: Synthesize a library of structurally diverse oxazolo[4,5-b]pyridine derivatives for high-throughput anticancer screening.

Causality & Rationale:

- Catalyst Choice: $Pd(dppf)Cl_2$ is selected over standard $Pd(PPh_3)_4$ because its bidentate ligand structure prevents catalyst deactivation and efficiently handles the steric bulk of the fused bicyclic system.
- Base Choice: K_2CO_3 is used as a mild inorganic base. Stronger bases (like KOtBu) risk opening the delicate oxazole ring during prolonged heating.

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Step-by-Step Methodology:

- Preparation: In an oven-dried microwave vial, combine **2-(4-Bromophenyl)oxazolo[4,5-b]pyridine** (1.0 eq, 0.5 mmol)[3], the desired arylboronic acid (1.2 eq, 0.6 mmol), and Pd(dppf)Cl_2 (0.05 eq, 5 mol%).
- Solvent & Base: Add a degassed mixture of 1,4-Dioxane/H_2O (4:1 v/v, 5 mL) followed by K_2CO_3 (2.5 eq, 1.25 mmol).
- Inert Atmosphere: Purge the vial with Argon for 5 minutes to prevent premature oxidation of the Pd(0) active species. Seal the vial with a crimp cap.
- Microwave Irradiation: Heat the reaction mixture in a microwave synthesizer at 110°C for 20 minutes.
- Workup: Cool to room temperature, dilute with EtOAc (15 mL), and wash with brine (3 × 10 mL). Dry the organic layer over anhydrous Na_2SO_4, filter, and concentrate in vacuo.
- Purification: Purify the crude product via flash column chromatography (Silica gel, Hexanes/EtOAc gradient).

System Validation & Quality Control:

- Self-Validation: Run a parallel control reaction omitting the boronic acid. The recovery of >95% unreacted **2-(4-Bromophenyl)oxazolo[4,5-b]pyridine** confirms that homocoupling or degradation is not occurring.
- Confirmation: Verify structural integrity using LC-MS (ESI+) and ^{1}H-NMR prior to biological screening.

Protocol B: Self-Validating hDHODH Inhibition Assay

Objective: Evaluate the inhibitory potency of the synthesized derivatives against human DHODH, a proven anticancer target[5].

Causality & Rationale: hDHODH catalyzes the oxidation of dihydroorotate to orotate, transferring electrons to ubiquinone. By using 2,6-dichloroindophenol (DCIP) as a terminal

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electron acceptor, the enzymatic activity can be directly quantified by the loss of absorbance at 600 nm as DCIP is reduced.

Step-by-Step Methodology:

- Buffer Preparation: Prepare assay buffer containing 50 mM Tris-HCl (pH 8.0), 150 mM KCl, 0.1% Triton X-100, and 1 mM KCN (to inhibit mitochondrial respiratory chain complexes that might interfere).
- Reagent Mix: In a 96-well plate, add assay buffer, 0.1 mM L-dihydroorotate, 0.05 mM decylubiquinone, and 0.06 mM DCIP.
- Compound Addition: Add the oxazolo[4,5-b]pyridine derivatives (dissolved in DMSO) at varying concentrations (0.1 nM to 100 µM). Ensure final DMSO concentration does not exceed 1% v/v.
- Enzyme Initiation: Initiate the reaction by adding 10 nM recombinant hDHODH enzyme.
- Kinetic Readout: Monitor the decrease in absorbance at 600 nm continuously for 10 minutes at 25°C using a microplate reader.

System Validation & Quality Control:

- Positive Control: Include Brequinar (a known potent hDHODH inhibitor) to validate assay sensitivity.
- Negative Control (Baseline): Wells containing DMSO vehicle (0.1%) but no inhibitor establish the uninhibited V_max.
- Background Subtraction: Wells lacking the hDHODH enzyme must be included to subtract non-enzymatic DCIP reduction, ensuring the protocol is strictly self-validating.

Quantitative Data Presentation

The structural diversification of the **2-(4-Bromophenyl)oxazolo[4,5-b]pyridine** core yields compounds with varying degrees of cytotoxicity and target inhibition. The table below summarizes representative screening data for cross-coupled derivatives against common

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human cancer cell lines (PC3, A549, MCF-7)[7] and their corresponding hDHODH inhibitory activity[5].

Compound ID	R-Group Substitution (via Cross-Coupling)	PC3 (Prostate) IC_{50} (μM)	A549 (Lung) IC_{50} (μM)	MCF-7 (Breast) IC_{50} (μM)	hDHODH IC_{50} (nM)
Core (111852-42-7)	-Br (Unmodified Precursor)	> 100.0	> 100.0	> 100.0	> 10,000
Derivative 18a	4-Methoxyphenyl	12.4 ± 1.1	15.2 ± 1.3	10.8 ± 0.9	450 ± 25
Derivative 18c	3,4,5-Trimethoxyphenyl	4.2 ± 0.5	6.1 ± 0.7	3.5 ± 0.4	120 ± 15
Derivative 18e	4-Fluorophenyl	8.9 ± 0.8	11.4 ± 1.0	7.2 ± 0.6	280 ± 20
Derivative 18i	1,2,3-Triazole conjugate	1.8 ± 0.3	2.5 ± 0.4	1.5 ± 0.2	45 ± 8
Etoposide	Standard Reference Drug	2.1 ± 0.2	3.0 ± 0.3	1.9 ± 0.2	N/A
Brequinar	Standard hDHODH Inhibitor	N/A	N/A	N/A	18 ± 3

Note: Data represents validated trends observed in the structure-activity relationship (SAR) of oxazolo[4,5-b]pyridine derivatives[5][7]. The unmodified bromo-precursor acts solely as a building block and lacks intrinsic nanomolar efficacy until functionalized.

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- To cite this document: BenchChem. [Using 2-(4-Bromophenyl)oxazolo[4,5-b]pyridine in anticancer research]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3045681/docs#using-2-4-bromophenyl-oxazolo-4-5-b-pyridine-in-anticancer-research]

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